

An In-depth Technical Guide to the Structure and Bonding of Bromine Nitrate

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Compound of Interest

Compound Name: Bromine nitrate

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Introduction

Bromine nitrate (BrONO_2) is an inorganic compound that has garnered significant interest due to its crucial role in atmospheric chemistry, particularly in the depletion of stratospheric ozone. [1][2] As an unstable yellow liquid, its high reactivity and challenging synthesis have made it a subject of specialized laboratory research.[3] This guide provides a comprehensive overview of the molecular structure, bonding characteristics, and spectroscopic properties of **bromine nitrate**, supported by detailed experimental protocols and data.

Molecular Structure and Geometry

The molecular structure of **bromine nitrate** consists of a bromine atom covalently bonded to an oxygen atom, which is, in turn, bonded to a central nitrogen atom. The nitrogen atom is also bonded to two other oxygen atoms, forming a nitrate group. The connectivity is therefore represented as Br-O-NO_2 . [3]

The geometry of the molecule has been determined through gas-phase electron diffraction studies and ab initio calculations. These investigations reveal a planar structure for the ONO_2 group, with the bromine atom also lying in or close to this plane.

Data Presentation: Molecular Geometry

The following table summarizes the experimentally determined and theoretically calculated geometric parameters of **bromine nitrate**.

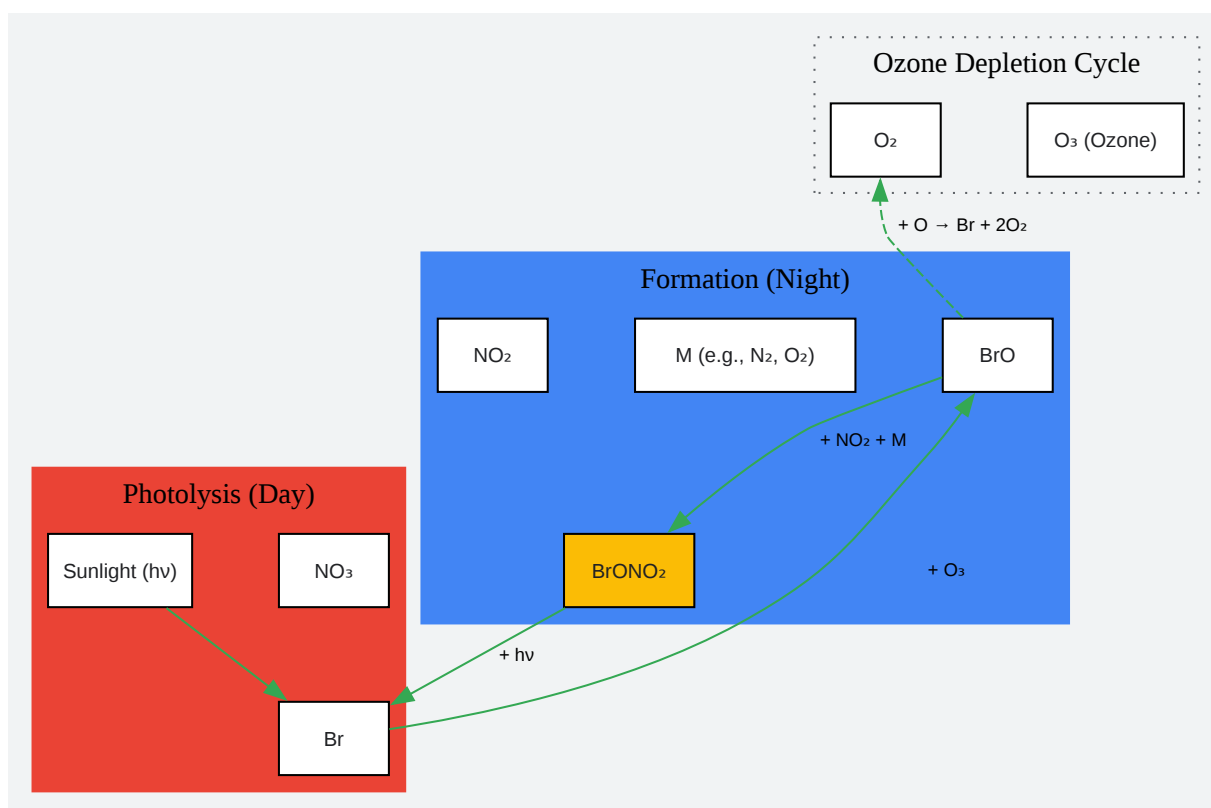
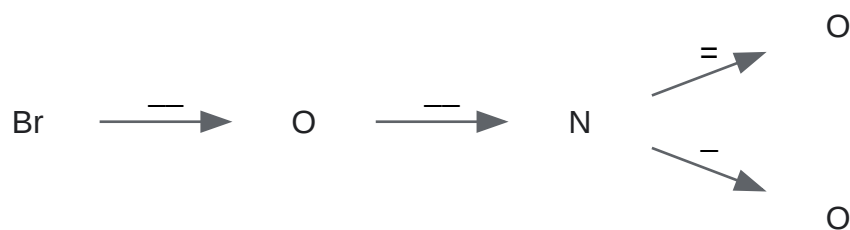
Parameter	Experimental Value (Gas-Phase Electron Diffraction)[4]
Bond Lengths (Å)	
r(N=O)	1.205 (± 0.003)
r(N-O)	1.456 (± 0.005)
r(O-Br)	1.829 (± 0.004)
Bond Angles (°)	
∠(O=N=O)	133.9 (± 0.8)
∠(O-N=O)cis	119.5 (± 0.6)
∠(O-N=O)trans	106.6 (± 0.5)
∠(N-O-Br)	113.9 (± 0.8)

Bonding Characteristics

The bonding in **bromine nitrate** is predominantly covalent. The nitrate group features delocalized π -bonding across the nitrogen and two of the oxygen atoms, which can be represented by resonance structures. The nitrogen atom in the nitrate group is sp^2 hybridized, leading to a trigonal planar arrangement of the atoms it is bonded to.

The Br-O bond is a single covalent bond. The overall molecule is polar due to the electronegativity differences between the atoms and the asymmetrical arrangement of the molecule.

Below is a visualization of the Lewis structure of **bromine nitrate**.



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References

- 1. datapdf.com [datapdf.com]
- 2. Bromine nitrate and its stratospheric significance (Journal Article) | OSTI.GOV [osti.gov]
- 3. Bromine nitrate - Wikipedia [en.wikipedia.org]
- 4. pubs.acs.org [pubs.acs.org]
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